Mbl-IN-1: A Technical Overview of a Metallo-β-Lactamase Inhibitor

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Compound of Interest	
Compound Name:	*Mbl-IN-1*
Cat. No.:	*B12389752*

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Introduction

Mbl-IN-1 is identified as an inhibitor of metallo-β-lactamases (MBLs), a class of enzymes that confer bacterial resistance to a broad spectrum of β-lactam antibiotics. The emergence and spread of MBL-producing bacteria pose a significant threat to the efficacy of current antibiotic therapies, driving the search for potent and effective inhibitors. This document aims to provide a comprehensive technical guide to **Mbl-IN-1**, consolidating available data on its chemical properties, biological activity, and the methodologies used for its evaluation. However, it is important to note that a specific CAS number for **Mbl-IN-1** has not been identified in publicly accessible chemical databases, and the compound is primarily available through commercial vendors for research purposes.

Chemical Properties and Identification

While a definitive public record with a CAS number for **Mbl-IN-1** is not available, it is often referred to as "compound 41" in some commercial contexts. The lack of a centralized, public registry for this specific compound means that detailed, independently verified chemical properties are limited. Researchers are advised to consult the technical data sheets provided by their specific vendor for the most accurate information regarding the particular batch of **Mbl-IN-1** they are using.

Table 1: Summary of General Chemical and Biological Data for **Mbl-IN-1**

Property	Value	Source
Target	Metallo-β-lactamase (MBL)	Commercial Vendor Data
Biological Activity	Inhibitor with reported IC50 values in the micromolar range.	Commercial Vendor Data
Alternate Name	Compound 41	Commercial Vendor Data

Mechanism of Action: Targeting Metallo-β-Lactamases

Metallo-β-lactamases are zinc-dependent enzymes that hydrolyze the amide bond in the β-lactam ring of antibiotics like penicillins, cephalosporins, and carbapenems, rendering them inactive. The catalytic mechanism of MBLs involves one or two zinc ions in the active site, which activate a water molecule for nucleophilic attack on the β-lactam ring.

Inhibitors of MBLs, such as **Mbl-IN-1**, are designed to interfere with this process. The primary mechanism of action for many MBL inhibitors involves the chelation of the essential zinc ions in the enzyme's active site. By binding to these zinc ions, the inhibitor prevents the enzyme from interacting with its antibiotic substrate, thereby preserving the antibiotic's efficacy.

Experimental Protocols

Detailed experimental protocols for the synthesis and specific biological assays of **Mbl-IN-1** are not extensively published in peer-reviewed literature. However, based on the general study of MBL inhibitors, the following methodologies are commonly employed.

Metallo-β-Lactamase Inhibition Assay (General Protocol)

This assay is fundamental to determining the inhibitory activity of compounds like **Mbl-IN-1**.

Objective: To measure the half-maximal inhibitory concentration (IC50) of an inhibitor against a specific MBL enzyme.

Materials:

- Purified MBL enzyme (e.g., NDM-1, VIM-2, IMP-1)

- Substrate: A chromogenic β-lactam such as nitrocefin, or a standard antibiotic like imipenem or meropenem.

- Assay buffer (e.g., HEPES or phosphate buffer at physiological pH, often supplemented with $ZnSO_4$ and a detergent like Tween-20)

- Test inhibitor (**Mbl-IN-1**) dissolved in a suitable solvent (e.g., DMSO)

- Microplate reader

Procedure:

- Prepare a solution of the MBL enzyme in the assay buffer.

- Prepare serial dilutions of the test inhibitor (**Mbl-IN-1**) in the assay buffer.

- In a microplate, add the enzyme solution to wells containing the different concentrations of the inhibitor. A control well with enzyme and buffer (no inhibitor) should be included.

- Incubate the enzyme-inhibitor mixture for a predetermined period at a controlled temperature (e.g., 30°C or 37°C).

- Initiate the reaction by adding the substrate to all wells.

- Monitor the hydrolysis of the substrate over time by measuring the change in absorbance at a specific wavelength (e.g., 482 nm for nitrocefin).

- Calculate the initial reaction rates for each inhibitor concentration.

- Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a suitable dose-response curve to determine the IC50 value.

Antimicrobial Susceptibility Testing (Checkerboard Assay)

This method is used to assess the ability of an MBL inhibitor to restore the activity of a β-lactam antibiotic against a resistant bacterial strain.

Objective: To determine the synergistic effect of an MBL inhibitor and a β-lactam antibiotic.

Materials:

- MBL-producing bacterial strain

- β-lactam antibiotic (e.g., meropenem)

- MBL inhibitor (**Mbl-IN-1**)

- Cation-adjusted Mueller-Hinton broth (CAMHB)

- 96-well microplates

Procedure:

- Prepare serial dilutions of the β-lactam antibiotic and the MBL inhibitor in the microplate wells, creating a matrix of different concentration combinations.

- Inoculate each well with a standardized suspension of the MBL-producing bacteria.

- Incubate the plates at 37°C for 18-24 hours.

- Determine the minimum inhibitory concentration (MIC) of the antibiotic alone and in combination with the inhibitor by observing the lowest concentration that prevents visible bacterial growth.

- Calculate the Fractional Inhibitory Concentration Index (FICI) to quantify the synergy. An FICI of ≤ 0.5 is typically considered synergistic.

Signaling Pathways and Logical Relationships

The interaction between an MBL inhibitor, the MBL enzyme, and a β-lactam antibiotic can be visualized as a logical workflow.

MBL-Producing Bacterium

produces → Metallo-β-lactamase (MBL)

hydrolyzes

targets for cell death
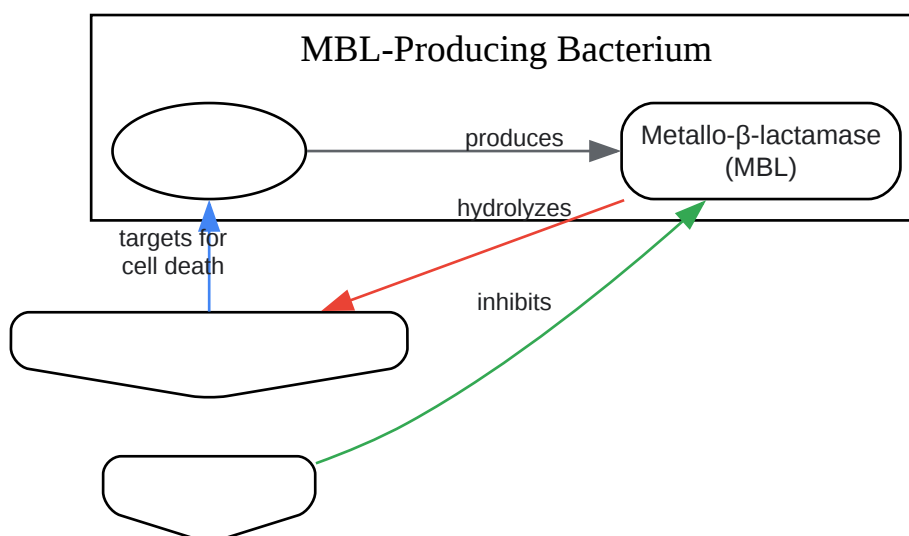
inhibits

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Caption: Workflow of **Mbl-IN-1** action in overcoming MBL-mediated antibiotic resistance.

Conclusion

Mbl-IN-1 represents a valuable research tool for studying the inhibition of metallo-β-lactamases and for exploring strategies to combat antibiotic resistance. While the lack of a public CAS number and extensive peer-reviewed data on its specific properties presents challenges, the general principles of MBL inhibition and the established experimental protocols provide a solid framework for its investigation. Researchers utilizing **Mbl-IN-1** are encouraged to perform thorough in-house characterization and to consult vendor-specific data to ensure the reliability and reproducibility of their findings. The development of potent MBL inhibitors remains a critical area of research in the fight against multidrug-resistant bacteria.

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